

Biotite as a rock-forming mineral in granites and schists

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An In-depth Technical Guide to **Biotite** as a Rock-Forming Mineral in Granites and Schists

Introduction

Biotite is a common phyllosilicate mineral belonging to the mica group, renowned as a significant rock-forming mineral.^{[1][2][3]} Its presence and chemical composition in igneous and metamorphic rocks, particularly granites and schists, provide invaluable insights into the petrogenesis, tectonic settings, and thermal history of the Earth's crust.^{[4][5]} This technical guide offers a comprehensive examination of **biotite**, focusing on its characteristics within these two critical rock types. It is intended for researchers, scientists, and professionals in geology and materials science who require detailed information on the mineral's properties, formation, and analytical methodologies.

The term "**biotite**" is a field term for a group of dark mica minerals, primarily representing a solid-solution series between the iron-rich end-member annite ($KFe_3AlSi_3O_{10}(OH)_2$) and the magnesium-rich end-member phlogopite ($KMg_3AlSi_3O_{10}(OH)_2$).^{[3][6][7]} Its generalized chemical formula is $K(Mg,Fe)_3AlSi_3O_{10}(F,OH)_2$.^{[1][6][7][8]} Named in honor of the French physicist Jean-Baptiste Biot for his research on the optical properties of micas, this mineral is fundamental to petrological studies.^{[3][6][8][9]}

General Properties of Biotite

Biotite's distinct physical and optical properties facilitate its identification in both hand specimens and thin sections. These properties are summarized in the tables below.

Physical Properties

Biotite is characterized by its perfect basal cleavage, allowing it to be split into thin, flexible sheets.^{[2][6][7][8]} This property is a hallmark of the mica group. When found in large crystals, these are often called "books."^[6]

Property	Description	Value Range
Crystal System	Monoclinic	2/m
Cleavage	Perfect basal cleavage on {001}	-
Fracture	Uneven, micaceous	-
Hardness (Mohs)	Soft, can be scratched with a fingernail	2.5–3.0 ^{[1][6][8][10]}
Specific Gravity	Varies with iron content (annite is heavier)	2.7–3.4 g/cm ³ ^{[1][6][7][11]}
Luster	Vitreous to pearly on cleavage surfaces	-
Color	Black, dark brown, dark green, yellowish when weathered	Black, dark brown, greenish-brown ^{[6][7][11]}
Streak	White to gray	White ^{[6][7][11]}
Tenacity	Sheets are flexible and elastic	Brittle to flexible ^[6]

Table 1. Summary of the physical properties of **biotite**.

Optical Properties

Under a petrographic microscope, **biotite** exhibits distinctive optical characteristics that are crucial for its identification in thin sections.

Property	Description	Value Range
Optical Class	Biaxial negative	(-)
Refractive Index	$n\alpha$, $n\beta$, $n\gamma$	$n\alpha = 1.565\text{--}1.625$, $n\beta = 1.605\text{--}1.675$, $n\gamma = 1.605\text{--}1.675$ ^[6]
Birefringence	High, but can be masked by mineral color	$\delta = 0.03\text{--}0.07$ ^[6]
Pleochroism	Strong, typically from pale yellow/brown to dark brown/green	Strong ^{[3][6]}
Extinction	Parallel or near-parallel to cleavage traces	"Bird's eye" extinction is characteristic ^{[3][6]}
Relief	Moderate	Moderate ^{[3][6]}

Table 2. Summary of the optical properties of **biotite**.

Biotite in Granites

Biotite is a ubiquitous ferromagnesian mineral in a wide variety of granitic rocks.^{[2][7][12]} Its composition is a sensitive indicator of the magma's origin, chemical composition, and crystallization conditions.^{[4][13]}

Petrogenesis and Occurrence

In granitic magmas, **biotite** crystallizes from the melt as a primary mineral, often alongside feldspars, quartz, and amphibole.^{[8][14]} It is a principal host for iron and magnesium in many granites.^[12] The stability of **biotite** in a magma is dependent on pressure, temperature, and water content; it is more common in intrusive rocks like granite than in their volcanic equivalents (rhyolite) because it is less stable at lower pressures.^[12]

The chemical composition of **biotite**, particularly its aluminum and iron content, can help classify the host granite:

- Peraluminous (S-type) Granites: Formed from the melting of sedimentary sources, these granites contain **biotite** that is typically enriched in Al and Fe.[4][15][16]
- Calc-alkaline (I-type) Granites: Derived from igneous sources, these granites have **biotite** with higher Mg content and are associated with subduction zones.[4][15][17][18]
- Alkaline (A-type) Granites: These granites contain iron-rich **biotite** and are associated with tectonic settings like continental rifts.[4]

Chemical Composition

The composition of **biotite** in granites is highly variable. It is a solid solution between annite, phlogopite, siderophyllite, and eastonite.[9] Titanium is a common minor element, and its concentration is strongly temperature-dependent.

Oxide	Typical Range in Granites (wt.%)
SiO ₂	33 - 39
Al ₂ O ₃	12 - 18
TiO ₂	1.5 - 5.0
FeO*	15 - 28
MgO	5 - 15
K ₂ O	8 - 10
Fe/(Fe+Mg) ratio	0.28 - 0.72[15][16]

Table 3. Typical major oxide composition of **biotite** in granitic rocks. FeO represents total iron.*

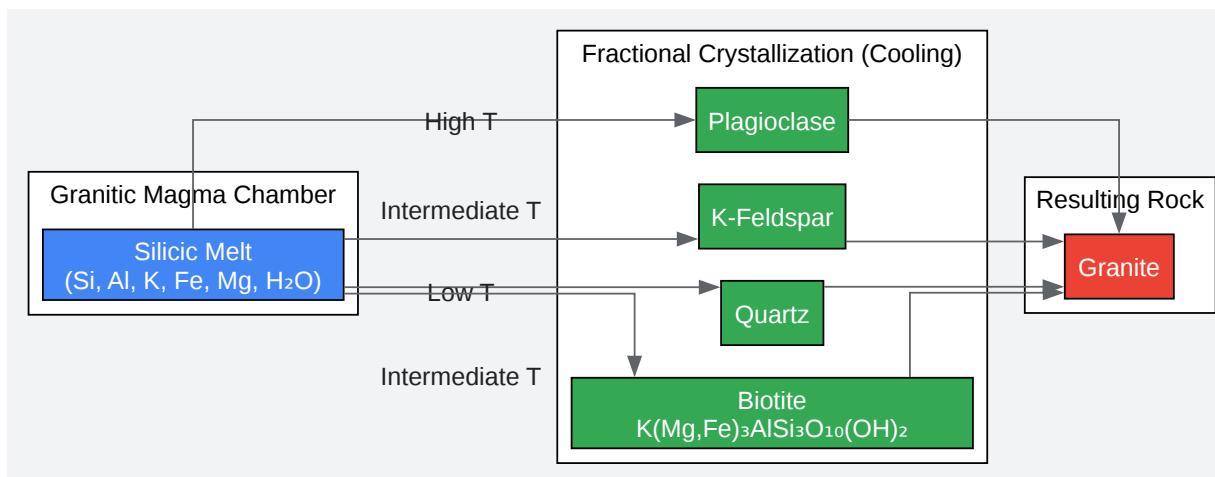
Geothermobarometry Applications

The composition of **biotite** is a powerful tool for estimating the physical conditions of magma crystallization.[19] Several thermobarometers have been developed based on the concentration of specific elements in **biotite**.

Thermobarometer	Principle	Formula/Basis
Titanium-in-biotite	Ti substitution is highly sensitive to temperature.[20]	$T (\text{°C}) = \{[\ln(\text{Ti}) + 2.3594 + 1.7283 \times (\text{XMg})^3] / (4.6482 \times 10^{-9})\} \cdot 0.333$ [19]
Aluminum-in-biotite	Total Al content is correlated with crystallization pressure.	$P (\text{kbar}) = 3.03 \times \text{Al}_{\text{total}} - 6.53$ [19]
Machine Learning Models	Utilizes large experimental datasets to derive complex relationships between composition, T, and P.[21]	Based on algorithms like extremely randomized trees. [21]

Table 4. Selected geothermobarometers based on **biotite** composition.

The logical pathway for the formation of **biotite** in a granitic system is illustrated below.



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Biotite crystallization sequence in a granitic magma.

Biotite in Schists

Biotite is a defining mineral in many metamorphic rocks, especially schists. Its appearance marks a specific grade of metamorphism, and its composition changes systematically with increasing temperature and pressure.[6][9][12]

Petrogenesis and Occurrence

Schists are medium-grade metamorphic rocks characterized by a preferred orientation of platy minerals, a texture known as schistosity.[22][23] **Biotite**-schist is a common variety that forms during the regional metamorphism of clay-rich sedimentary rocks (pelites).[12][23][24]

During prograde metamorphism, the following sequence is typically observed:

- Chlorite Zone: At low grades, clay minerals and fine micas in the protolith (e.g., shale) recrystallize to form chlorite and muscovite.
- **Biotite** Zone: With increasing temperature (entering the greenschist facies), chlorite, muscovite, and potassium feldspar react to form the first **biotite**.[9] This reaction marks the "biotite isograd," a key metamorphic boundary.
- Garnet Zone and Higher: As temperature continues to increase into the amphibolite facies, **biotite** remains stable and coexists with minerals like garnet, staurolite, and kyanite.[9][12]

Biotite eventually breaks down at very high temperatures (granulite facies) into orthopyroxene and K-feldspar.[9][12]

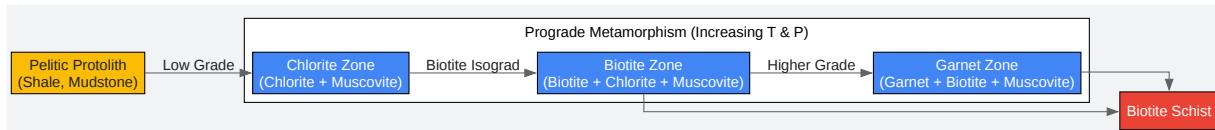
Chemical Composition

The composition of **biotite** in schists is influenced by the bulk composition of the original rock and the metamorphic grade. The partitioning of Fe and Mg between coexisting **biotite** and garnet is particularly sensitive to temperature and is a widely used geothermometer.[6][25][26] Generally, with increasing metamorphic grade, the TiO_2 content of **biotite** tends to increase.

Oxide	Typical Range in Pelitic Schists (wt.%)
SiO ₂	34 - 40
Al ₂ O ₃	15 - 22
TiO ₂	0.5 - 3.0
FeO*	12 - 25
MgO	6 - 16
K ₂ O	8 - 10

Table 5. Typical major oxide composition of **biotite** in pelitic schists. FeO represents total iron.*

The metamorphic pathway leading to the formation of **biotite** schist is depicted below.



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*Metamorphic pathway for the formation of **biotite** schist.*

Experimental Protocols

Accurate characterization of **biotite** requires precise analytical techniques. The following sections detail the standard protocols for the most common methods.

Sample Preparation for Microscopy and Microanalysis

- Rock Sample Acquisition: Collect a fresh, unweathered sample of the granite or schist.
- Thin Section Preparation:

- Cut a small slab from the rock sample.
- Grind one face of the slab until it is perfectly flat and polished.
- Mount the polished face to a glass microscope slide using epoxy resin.
- Cut off the excess rock material, leaving a thin slice on the slide.
- Grind the slice down to a standard thickness of 30 micrometers. The rock will be transparent at this thickness.
- Polish the final surface for use in optical microscopy and electron microprobe analysis.

Optical Microscopy

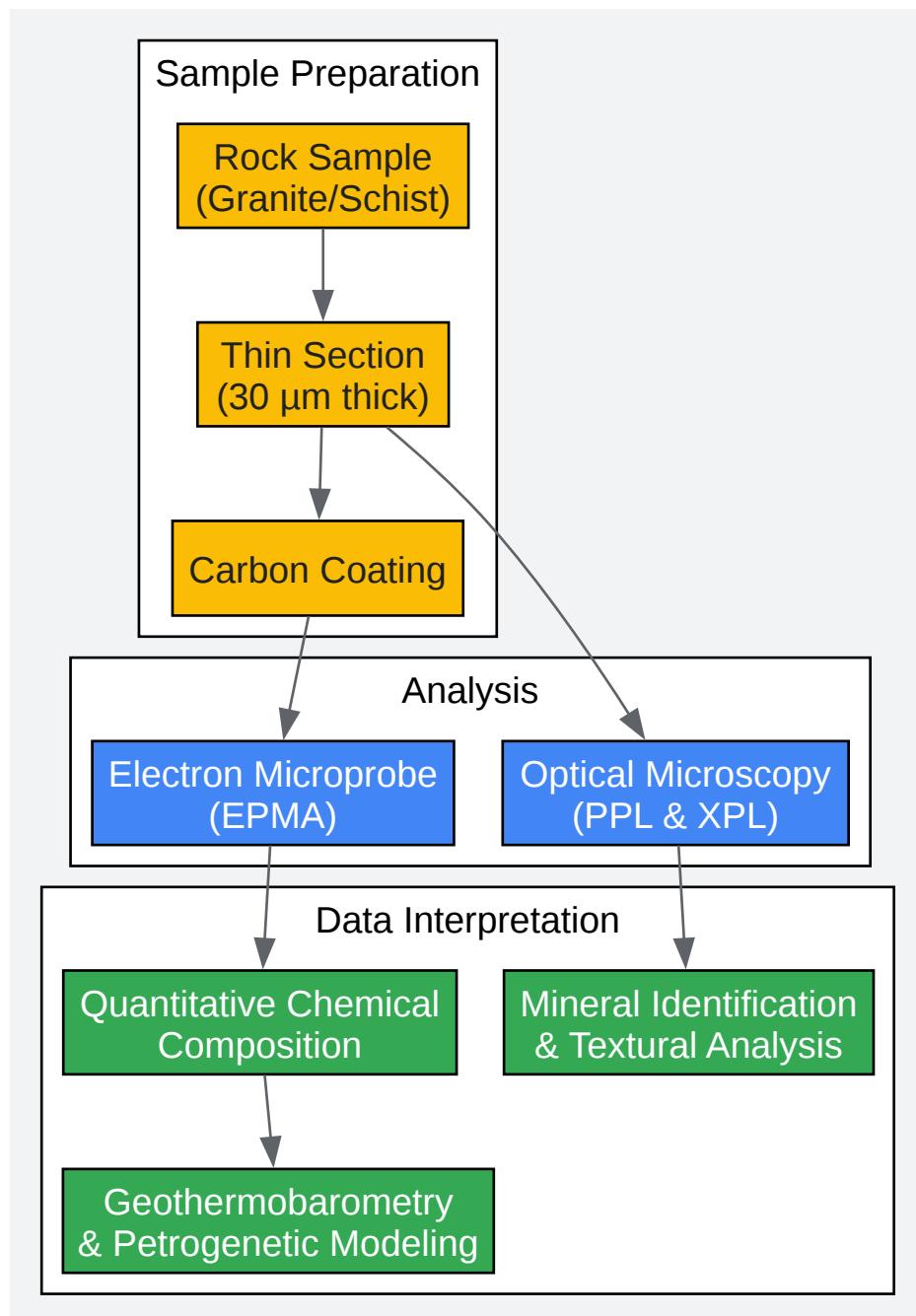
- Objective: To identify **biotite**, observe its textural relationships with other minerals, and describe its optical properties.
- Methodology:
 - Place the prepared thin section on the rotating stage of a petrographic microscope.
 - Observe the mineral in plane-polarized light (PPL). Note its color, pleochroism (by rotating the stage), cleavage, and relief.
 - Observe the mineral under cross-polarized light (XPL). Note its birefringence (interference colors) and extinction angle relative to its cleavage. The characteristic "bird's eye" extinction is a key diagnostic feature.^[6]

Electron Probe Micro-Analyzer (EPMA)

- Objective: To obtain precise quantitative chemical compositions of individual **biotite** grains.
- Methodology:
 - Sample Coating: The polished thin section must be coated with a thin layer of carbon to make it electrically conductive.
 - Instrument Setup:

- Insert the coated section into the microprobe's sample chamber and evacuate to a high vacuum.
- Set the instrument parameters: typically an accelerating voltage of 15-20 kV and a beam current of 15-20 nA.^[4] A focused electron beam (1-5 μm) is used.
- Analysis:
 - Locate **biotite** grains using the back-scattered electron (BSE) detector.
 - Select multiple points on a single grain for analysis to check for compositional zoning.
 - For each point, the electron beam excites the sample, which then emits X-rays with energies characteristic of the elements present.
 - The wavelength-dispersive spectrometers (WDS) measure the intensity of these X-rays.
- Data Reduction: The raw X-ray counts are compared against those from known standards and corrected for matrix effects (ZAF correction) to yield quantitative weight percentages of the constituent oxides.^[4]

The general workflow for analyzing **biotite** from a rock sample is outlined in the diagram below.



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